

Synthesis and industrial production of acetone

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Compound of Interest

Compound Name: Asatone

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An In-depth Technical Guide to the Synthesis and Industrial Production of Acetone

For Researchers, Scientists, and Drug Development Professionals

Abstract

Acetone ($(\text{CH}_3)_2\text{CO}$), a colorless, volatile, and flammable liquid, is the simplest and most commercially significant ketone. It serves as a crucial solvent in numerous industrial and laboratory applications, including in the pharmaceutical industry for drug formulation and as a cleaning agent. Furthermore, it is a key chemical intermediate for the synthesis of compounds such as methyl methacrylate and bisphenol A. This technical guide provides a comprehensive overview of the primary industrial methods for acetone synthesis, detailing the underlying chemical principles, process workflows, and relevant quantitative data. The guide focuses on the dominant cumene process, the dehydrogenation of isopropanol, and the direct oxidation of propylene, while also touching upon biotechnological routes. Detailed experimental methodologies, comparative data tables, and process flow diagrams are provided to offer a thorough understanding for research, development, and scale-up activities.

Principal Industrial Synthesis Routes

The global production of acetone is dominated by a few key chemical processes. The choice of method is often dictated by factors such as feedstock availability, energy costs, and the market demand for co-products.

- **The Cumene Process:** This is the most prevalent industrial method, accounting for approximately 83% of global acetone production. It is a co-production process, yielding both

phenol and acetone. The economic viability of this process is therefore tied to the demand for both chemicals.

- **Dehydrogenation of Isopropyl Alcohol (IPA):** This process involves the catalytic dehydrogenation of isopropanol to produce acetone and hydrogen. It is a direct route to high-purity acetone.
- **Direct Oxidation of Propylene (Wacker-Hoechst Process):** This method involves the direct oxidation of propylene to acetone using a catalyst system.
- **Biotechnological Fermentation (ABE Process):** The Acetone-Butanol-Ethanol (ABE) fermentation process is a historical method that has seen renewed interest due to its use of renewable feedstocks.

The Cumene Process

The cumene process, also known as the Hock process, is a three-step industrial synthesis that converts two low-cost starting materials, benzene and propylene, into the more valuable phenol and acetone.

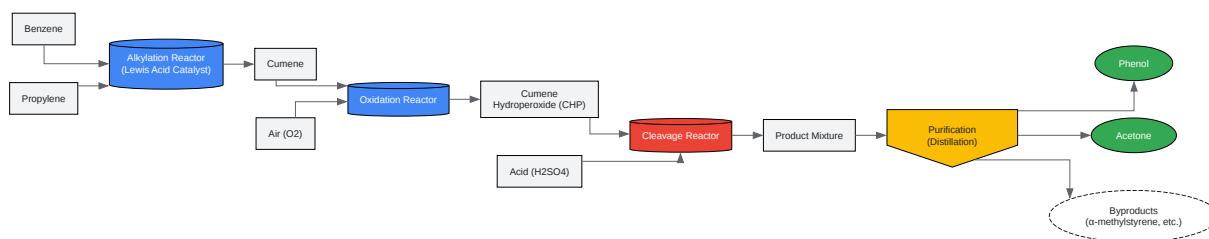
Process Chemistry and Workflow

The process can be broken down into three main stages:

- **Friedel-Crafts Alkylation:** Benzene is alkylated with propylene to produce cumene (isopropylbenzene). This reaction is typically carried out in the gas phase at high pressure and temperature in the presence of a Lewis acid catalyst, such as phosphoric acid.
- **Air Oxidation of Cumene:** The cumene is then oxidized with air to form cumene hydroperoxide (CHP). This is a radical chain reaction that takes place in an alkaline environment to prevent premature cleavage of the hydroperoxide.
- **Acid-Catalyzed Cleavage of CHP:** The concentrated cumene hydroperoxide is cleaved in an acidic medium (Hock rearrangement) to yield phenol and acetone. The cleavage is highly exothermic and is performed under controlled temperature conditions.

The resulting mixture is then subjected to a series of distillation steps to separate and purify the acetone and phenol products from byproducts like α -methylstyrene and acetophenone.

Process Flow Diagram



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Caption: Workflow for the Cumene Process.

Experimental Protocol / Industrial Methodology

Step 1: Cumene Synthesis (Alkylation)

- Reactants: Benzene and propylene.
- Catalyst: Solid phosphoric acid or a Lewis acid like aluminum halides.
- Conditions: The reactants are compressed to a pressure of approximately 30 standard atmospheres and heated to 250 °C.
- Procedure: Benzene and propylene are fed into a fixed-bed reactor containing the catalyst. The alkylation reaction occurs, forming cumene. The reactor effluent is cooled, and excess benzene is recovered and recycled.

Step 2: Cumene Hydroperoxide Formation (Oxidation)

- Reactants: Cumene and oxygen from the air.
- Conditions: The reaction is carried out in the liquid phase at a temperature range of 80-120 °C and in an alkaline environment (e.g., sodium carbonate solution) to maintain a pH of 8.5-10.5.
- Procedure: Cumene is fed into an oxidation reactor, and compressed air is bubbled through the liquid. The reaction is a free-radical autoxidation. The cumene conversion is typically kept between 20-30% to minimize the formation of byproducts. The resulting mixture, containing CHP, unreacted cumene, and byproducts, is then sent to a concentration stage.

****Step 3:**

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